

Field Application of Triazine Herbicides in Peas: A Detailed Guide

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Compound of Interest

Compound Name: *Sebuthylazine*

Cat. No.: *B166565*

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A comprehensive overview of the field application techniques for triazine herbicides, with a focus on terbuthylazine, for weed management in pea (*Pisum sativum* L.) cultivation. This document provides detailed application notes and protocols for researchers, scientists, and agricultural professionals.

Due to the limited specific data available for **Sebuthylazine**, this guide focuses on the closely related and studied triazine herbicide, terbuthylazine, and other commonly used herbicides in pea production. The principles and methodologies described herein provide a robust framework for designing and implementing effective weed control strategies.

Application Notes

Effective weed management is critical in pea cultivation to prevent yield loss and ensure crop quality.[1][2] Triazine herbicides, a class of chemicals that includes terbuthylazine, have been utilized for broad-spectrum weed control. However, their application requires careful consideration of rates, timing, and environmental conditions to maximize efficacy and minimize crop injury.[3][4]

Pre-Emergence Application

Pre-emergence herbicides are applied to the soil after planting but before the crop or weeds have emerged.[1] This method targets germinating weed seeds and is effective in providing early-season weed control, which is crucial as peas are not very competitive with weeds in their initial growth stages.[1][5]

Key Considerations for Pre-Emergence Applications:

- **Soil Type and Moisture:** The efficacy of soil-applied herbicides is highly dependent on soil moisture.[1] Adequate moisture is necessary to activate the herbicide and ensure its availability in the soil solution for uptake by germinating weeds. Soil organic matter and texture can also influence herbicide persistence and availability.[6]
- **Seed Depth:** Ensure peas are drilled to a uniform depth of at least 25 mm to avoid direct contact with the herbicide, which could cause phytotoxicity.[1]
- **Herbicide Combinations:** Tank-mixing herbicides with different modes of action can broaden the spectrum of controlled weeds and help manage herbicide resistance.[5][7] For instance, a mixture of terbutylazine and pendimethalin has been evaluated for broad-leaved weed control.[4]

Post-Emergence Application

Post-emergence herbicides are applied after the crop and weeds have emerged.[1][8] This allows for targeted control of weeds that have escaped pre-emergence treatments or in situations where a pre-emergence application was not feasible.

Key Considerations for Post-Emergence Applications:

- **Crop Stage:** The growth stage of the pea crop is a critical factor. Applications should be made when the peas have reached a tolerant stage, typically from the 3rd node stage until just before the crop canopy prevents adequate spray penetration.[1] Herbicide application during flowering can lead to flower abortion and significant yield loss.[9]
- **Weed Size:** Weeds are most susceptible to post-emergence herbicides when they are small and actively growing.[5]
- **Environmental Conditions:** Avoid spraying during periods of crop stress, such as drought, extreme heat, or frost, as this can increase the risk of crop injury.[5][8] Applications in the early morning or evening are often recommended.[5]
- **Leaf Wax:** The presence of a sufficient wax layer on pea leaves is crucial for tolerance to certain post-emergence herbicides. A "leaf wax test" using crystal violet dye can be

performed to assess this.[1]

Quantitative Data Summary

The following tables summarize quantitative data on the application of various herbicides in peas, including terbuthylazine and common tank-mix partners or alternatives.

Table 1: Pre-Emergence Herbicide Application Rates and Efficacy

Herbicide/Active Ingredient	Application Rate (kg a.i./ha)	Weed Control Efficacy	Crop Phytotoxicity	Reference
Terbuthylazine/Terbutryn	1.40	Effective against various broadleaf weeds.	Can cause decreased root and shoot growth.[3]	[3]
Terbuthylazine + Pendimethalin	Not specified	Good control of cleavers and other broad-leaved weeds.	Low to medium, transient phytotoxicity (12-13%).[4]	[4]
Pendimethalin	1.33 - 2.00	Controls volunteer rape, AMG, speedwells, knotgrass, and chickweed.	Low, but should not be used on soils prone to waterlogging.[1]	[1][2]
Pendimethalin + Imazethapyr	1.0 - 1.25	Excellent control of <i>Coronopus didymus</i> , <i>Anagallis arvensis</i> , and <i>Chenopodium album</i> . [10]	Low.	[7][10]

Table 2: Post-Emergence Herbicide Application Timings and Considerations

Herbicide/Active Ingredient	Application Timing (Pea Growth Stage)	Key Considerations	Reference
Bentazone	At least 3 pairs of leaves (4 nodes) but prior to flowering.	Temporary foliar injury may occur at temperatures >80°F. Do not apply to peas under stress.[8]	[8]
MCPB	3rd node stage until flower buds are visible.	Specifically for thistles and docks; stunts volunteer oilseed rape.[1]	[1]
Imazamox	2-4 leaf stage.	Provides 86-94% weed control at 60 days after sowing.[10]	[10]

Experimental Protocols

Protocol 1: Evaluation of Pre-Emergence Herbicide Efficacy and Phytotoxicity

Objective: To assess the efficacy of pre-emergence herbicides on weed control and their phytotoxic effects on peas.

Materials:

- Pea seeds (specify variety, e.g., 'Arkel'[7])
- Knapsack sprayer with a flat-fan nozzle[7]
- Quadrant (1m x 1m) for weed density and biomass assessment[7]
- Herbicides (e.g., Terbuthylazine, Pendimethalin)
- Experimental plots with uniform soil type

Methodology:

- **Plot Preparation:** Prepare a well-tilled seedbed. Design the experiment in a randomized complete block design with at least three replications.
- **Sowing:** Sow pea seeds at a consistent depth and rate.
- **Herbicide Application:** Within 48 hours of sowing, apply the pre-emergence herbicides using a calibrated knapsack sprayer.^[7] Ensure uniform coverage of the soil surface. Maintain a control plot (weedy check) and a weed-free plot (manual weeding) for comparison.
- **Data Collection:**
 - **Phytotoxicity:** Visually assess crop injury at 10 days after application using a 0-10 scale (0 = no injury, 10 = complete kill).^[7]
 - **Weed Density and Biomass:** At 25 and 50 days after sowing (DAS), place the 1m x 1m quadrant randomly in each plot and count the number of weeds (separated by species if necessary).^[7] Harvest all weeds within the quadrant, dry them in an oven at 70°C for 48 hours, and record the dry weight.
 - **Crop Growth and Yield:** At crop maturity, measure plant height, number of pods per plant, and grain yield from a designated harvest area within each plot.

Protocol 2: Assessment of Post-Emergence Herbicide Application Timing

Objective: To determine the optimal application timing of post-emergence herbicides for weed control and crop safety in peas.

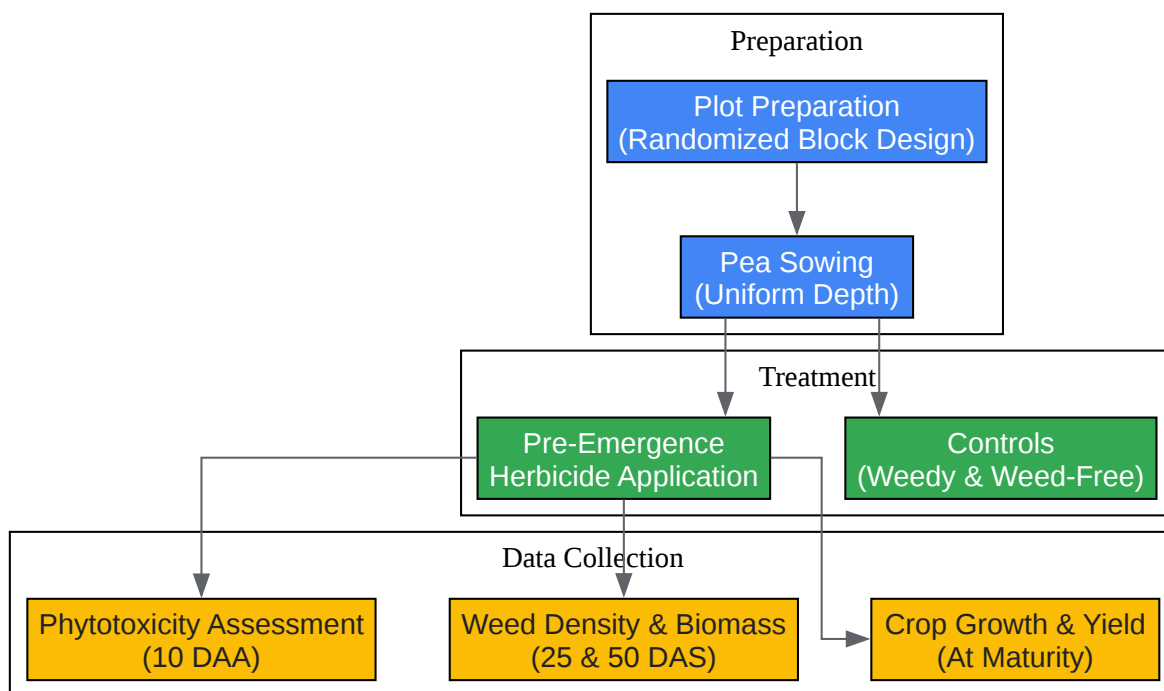
Materials:

- Established pea crop
- Knapsack sprayer
- Post-emergence herbicides (e.g., Bentazone)
- Crystal violet solution for leaf wax assessment

Methodology:

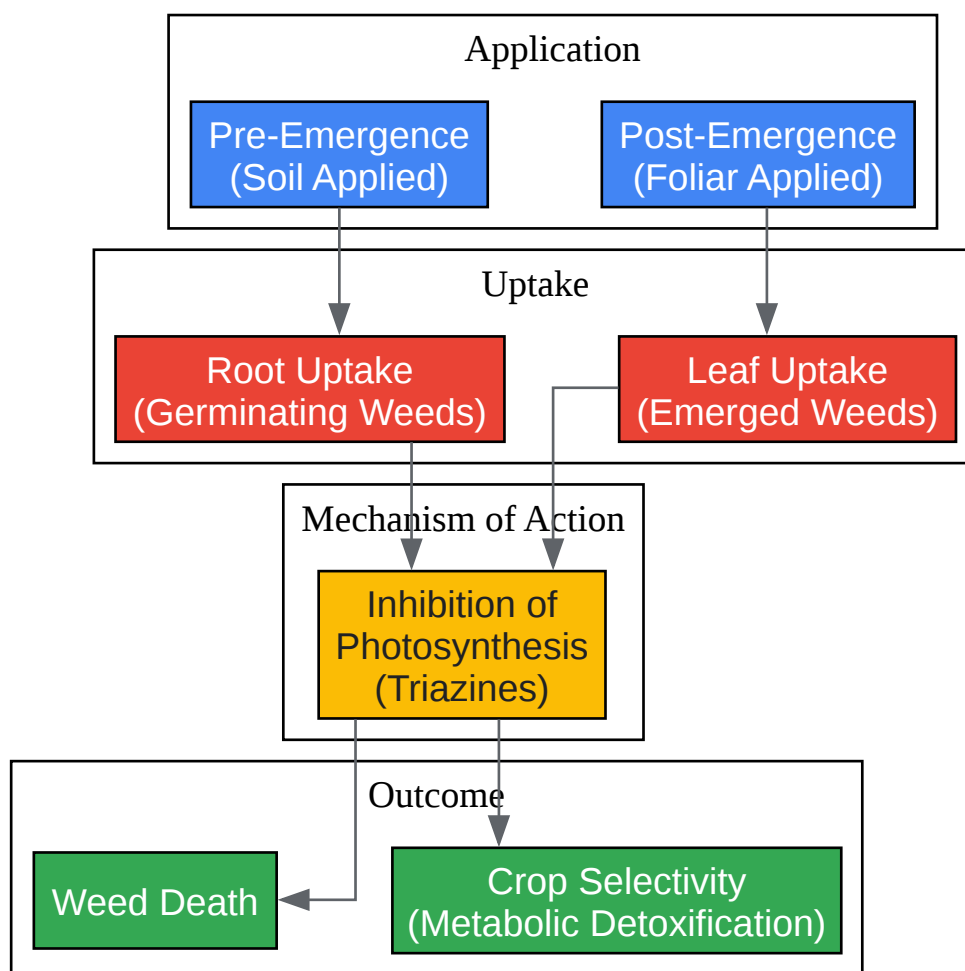
- **Experimental Design:** In a field with a uniform pea stand and weed population, establish plots for different application timings (e.g., 2nd node stage, 4th node stage, 8th node stage). [5] Include a weedy check and a weed-free control.
- **Leaf Wax Assessment** (if applicable): Before spraying, test the pea leaf wax by applying a drop of crystal violet solution to a leaf. If the solution beads up and rolls off, the wax layer is sufficient.[1]
- **Herbicide Application:** Apply the post-emergence herbicide at the designated crop growth stages using a calibrated sprayer.
- **Data Collection:**
 - **Weed Control:** Assess weed mortality and biomass reduction at 7, 14, and 28 days after treatment (DAT).
 - **Crop Injury:** Visually score phytotoxicity symptoms (e.g., chlorosis, necrosis, stunting) at 7 and 14 DAT.
 - **Yield:** Harvest the plots at maturity and determine the grain yield.

Visualizations



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Caption: Workflow for evaluating pre-emergence herbicides in peas.



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Caption: Generalized pathway of triazine herbicide action in plants.

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